

Navigating the Disposal of AZD5462: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AZD5462

Cat. No.: B12405063

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Providing essential safety and logistical information for the proper disposal of the investigational compound **AZD5462** is critical for maintaining a safe and compliant laboratory environment. While specific disposal instructions for **AZD5462** are not publicly available, this guide offers a framework for its handling and disposal based on general principles of chemical and pharmaceutical waste management. This information is intended for researchers, scientists, and drug development professionals.

Understanding AZD5462: Key Chemical Data

A comprehensive understanding of a compound's properties is the first step toward safe disposal. Below is a summary of available data for **AZD5462**.

Property	Value
Chemical Name	cis-4-[2-Fluoro-4-methoxy-5-[[[(1S,2R,3S,4R)-3-[[[(1-methylcyclobutyl)methyl]amino]carbonyl]bicyclo[2.2.1]hept-2-yl]amino]carbonyl]phenoxy]-1-methylcyclohexanecarboxylic acid
Molecular Formula	C30H41FN2O6[1]
Molecular Weight	544.65 g/mol [1]
CAS Number	2787501-83-9[1][2]
Solubility	Soluble in DMSO (>50 mg/mL)[1]
Storage	Powder: 2 years at 4°C, 3 years at -20°C. In solvent: 6 months at -80°C[1]

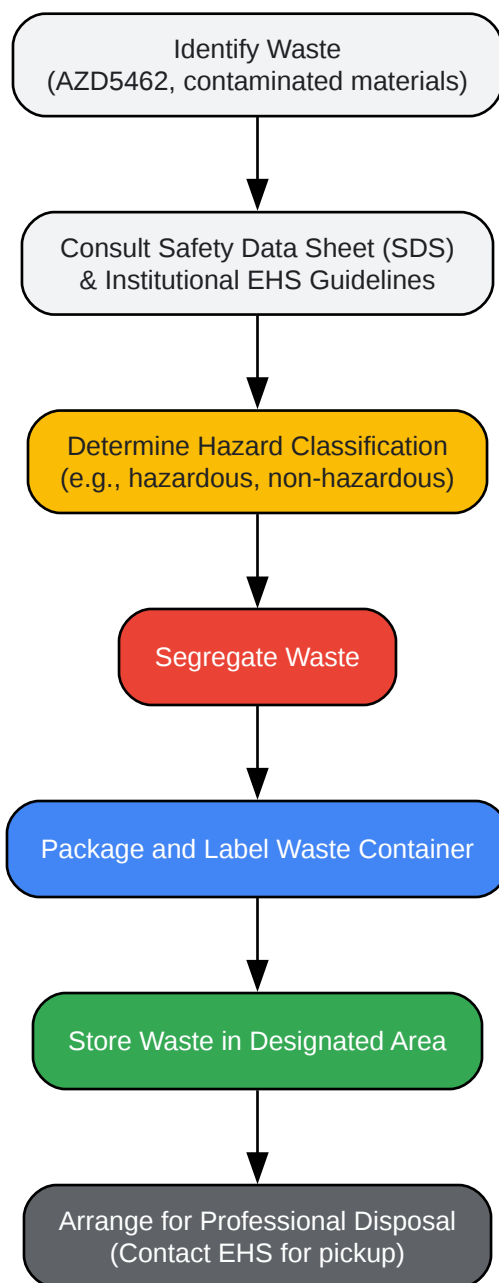
General Disposal Procedures for Research Compounds

The disposal of investigational drugs like **AZD5462** must adhere to strict environmental and safety regulations. The following procedural guidance is based on established best practices for laboratory chemical waste.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Step-by-Step Disposal Decision Workflow

The following workflow provides a general decision-making process for the disposal of chemical waste in a research setting.



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General Chemical Waste Disposal Workflow

Experimental Protocols and Safety Considerations

While specific experimental protocols involving the disposal of **AZD5462** are not documented in the provided search results, general safety protocols for handling potent research compounds should be strictly followed.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **AZD5462** in solid or solution form.

Handling: Avoid inhalation of powder and contact with skin and eyes. Handle in a well-ventilated area, preferably in a chemical fume hood.

Spill Management: In the event of a spill, follow your institution's established procedures for cleaning up chemical spills. This typically involves absorbing the material with an inert substance and placing it in a sealed container for disposal as hazardous waste.

Environmental Impact and Regulatory Context

As a novel investigational drug, the full environmental impact of **AZD5462** is not yet characterized. Pharmaceutical compounds, if not disposed of properly, have the potential to enter the environment and cause harm to ecosystems. AstraZeneca, the developer of **AZD5462**, has a stated commitment to minimizing the environmental impact of its products throughout their lifecycle.^{[3][4]}

The U.S. Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA) provide guidelines for the disposal of pharmaceuticals.^{[5][6]} For investigational drugs used in clinical research, it is crucial to follow guidelines set forth by regulatory bodies and institutional review boards.

In the absence of a specific Safety Data Sheet (SDS) for **AZD5462**, it is prudent to treat it as a potentially hazardous chemical and follow the most conservative disposal route, which is typically incineration by a licensed waste management facility.^[7] Always work with your institution's EHS department to ensure that all disposal activities are compliant and documented.

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